

Publish Comparison Guide: Cross-Reactivity of TCS 5861528 with TRP Channels

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Tcs 5861528

CAS No.: 332117-28-9

Cat. No.: B1682950

[Get Quote](#)

Executive Summary

TCS 5861528 is a potent, reversible, and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) channel. It is widely utilized in pain research to differentiate TRPA1-mediated nociception from other sensory pathways.

This guide provides a technical analysis of its cross-reactivity profile, specifically benchmarking it against TRPV1 and TRPM8.^[1] Experimental data confirms that **TCS 5861528** exhibits >100 μ M selectivity against TRPV1, making it a superior tool for isolating TRPA1 function in complex sensory neuron populations (e.g., Dorsal Root Ganglion neurons) where multiple TRP channels are co-expressed.

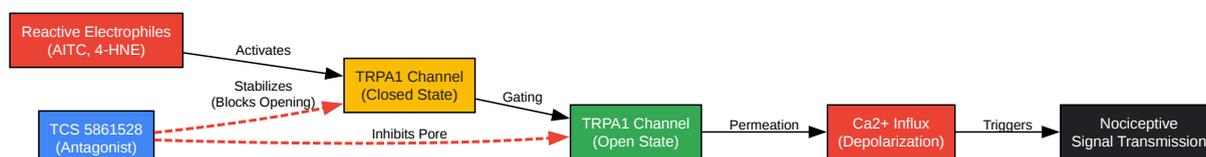
Compound Profile & Mechanism of Action

TCS 5861528 functions by blocking the pore or modifying the gating mechanism of the TRPA1 channel, preventing calcium influx in response to electrophilic agonists (e.g., AITC) and endogenous inflammatory mediators (e.g., 4-HNE).

Feature	Specification
Chemical Name	2-(1,3-Dimethyl-2,6-dioxo-1,2,3,6-tetrahydro-7H-purin-7-yl)-N-[4-(1-methylpropyl)phenyl]acetamide
CAS Number	332117-28-9
Primary Target	TRPA1 (Human, Rat, Mouse)
Mechanism	Reversible Antagonism
Solubility	DMSO (100 mM), Ethanol (Low)

Mechanistic Pathway Diagram

The following diagram illustrates the specific blockade of TRPA1 by **TCS 5861528** downstream of inflammatory signaling, preventing nociceptive transmission.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of action showing **TCS 5861528** preventing the transition of TRPA1 to the open state.

Cross-Reactivity Analysis

The utility of **TCS 5861528** lies in its selectivity window. In sensory biology, distinguishing between TRPA1 (mechanical/chemical nociception) and TRPV1 (thermal nociception) is critical because these channels often co-localize in C-fiber nociceptors.

Comparative Selectivity Data

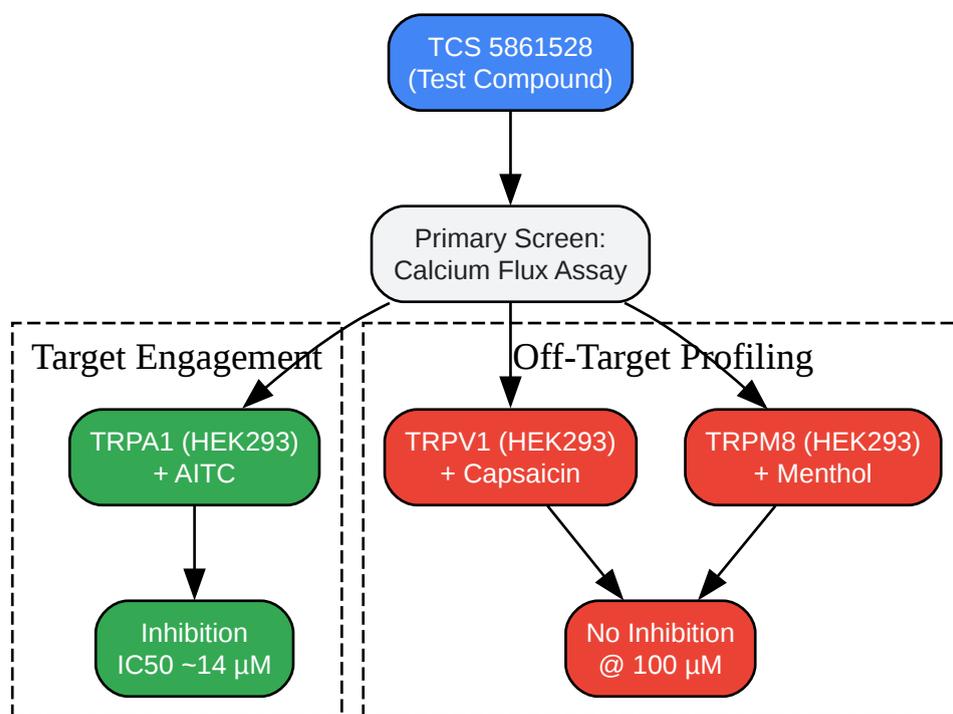
Target Channel	Agonist Used	TCS 5861528 Activity (IC50)	Selectivity Ratio (vs TRPA1)
TRPA1	AITC (Allyl isothiocyanate)	14.3 μ M	1x (Reference)
TRPA1	4-HNE (4-Hydroxynonenal)	18.7 μ M	~1.3x
TRPV1	Capsaicin	No Inhibition (>100 μ M)	> 7-fold
TRPM8	Menthol	No Significant Inhibition Reported	High Selectivity

Analysis of Off-Target Effects[3][4]

- TRPV1 (Vanilloid Receptor 1):
 - Finding: **TCS 5861528** shows no antagonism of TRPV1-mediated calcium influx at concentrations up to 100 μ M.
 - Implication: Researchers can use **TCS 5861528** at 30-50 μ M to fully block TRPA1 without dampening TRPV1 responses in the same neuron. This is superior to non-specific blockers like Ruthenium Red.
- TRPM8 (Melastatin 8):
 - Finding: While specific IC50 values are rarely cited due to lack of affinity, the compound is classified as selective against the "thermo-TRP" family.
 - Implication: Suitable for experiments involving cold allodynia where TRPM8 and TRPA1 contributions need to be dissected.

Selectivity Screening Workflow

This diagram visualizes the screening logic used to validate the compound's specificity.



[Click to download full resolution via product page](#)

Figure 2: Screening workflow demonstrating the lack of cross-reactivity with TRPV1 and TRPM8.

Experimental Protocols for Validation

To independently verify the cross-reactivity of **TCS 5861528** in your laboratory, follow these standardized protocols.

Protocol A: Calcium Influx Assay (Fluorescence-Based)

Objective: Quantify IC₅₀ against TRPA1 and verify lack of inhibition on TRPV1.

- Cell Preparation:
 - Use HEK293 cells stably expressing hTRPA1 or hTRPV1.[2]
 - Seed at 20,000 cells/well in a black-walled 96-well plate. Incubate overnight.
- Dye Loading:

- Remove media and wash with HBSS (with Ca²⁺/Mg²⁺).
- Load cells with Fluo-4 AM (4 μM) + Pluronic F-127 (0.04%) for 45 minutes at 37°C.
- Wash 3x with HBSS to remove extracellular dye.
- Compound Pre-incubation:
 - Add **TCS 5861528** (0.1 μM – 100 μM) to the wells.
 - Incubate for 15 minutes to allow equilibrium binding.
 - Control: Use HC-030031 (positive control) and Vehicle (DMSO < 0.1%).
- Agonist Stimulation:
 - For TRPA1: Inject AITC (final conc. 50 μM).
 - For TRPV1: Inject Capsaicin (final conc. 100 nM).
- Data Acquisition:
 - Measure fluorescence (Ex 490nm / Em 525nm) every 1 second for 120 seconds.
 - Calculate

Protocol B: Whole-Cell Patch Clamp

Objective: Confirm electrophysiological block of channel currents.

- Setup:
 - Rig: Standard patch-clamp rig with Axopatch 200B or similar.
 - Pipette Solution: 140 mM CsCl, 10 mM EGTA, 10 mM HEPES (pH 7.2).

- Bath Solution: Standard Tyrode's solution (Ca²⁺ free for initial seal, 2 mM Ca²⁺ for recording).
- Recording:
 - Establish GΩ seal and break-in (Whole-cell mode).
 - Hold membrane potential at -60 mV.
- Application:
 - Perfuse Agonist (AITC 100 μM) to elicit inward current.
 - Once current stabilizes, co-apply Agonist + **TCS 5861528** (30 μM).
 - Success Criteria: >50% reduction in current amplitude for TRPA1; <5% reduction for TRPV1 (Capsaicin induced).

References

- Wei, H., et al. (2009). Attenuation of mechanical hypersensitivity by an antagonist of the TRPA1 ion channel in diabetic animals.[3] *Anesthesiology*, 111(1), 147-154.[3]
- Wei, H., et al. (2010). Roles of cutaneous versus spinal TRPA1 channels in mechanical hypersensitivity in the diabetic or mustard oil-treated non-diabetic rat.[3] *Neuropharmacology*, 58(3), 578-584.[3]
- Tocris Bioscience. **TCS 5861528** Product Datasheet & Biological Activity.
- MedChemExpress. Chembridge-5861528 (**TCS 5861528**) Technical Data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Role of Transient Receptor Potential Channels Trpv1 and Trpm8 in Diabetic Peripheral Neuropathy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. glpbio.cn \[glpbio.cn\]](#)
- To cite this document: BenchChem. [Publish Comparison Guide: Cross-Reactivity of TCS 5861528 with TRP Channels]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682950#cross-reactivity-of-tcs-5861528-with-other-trp-channels\]](https://www.benchchem.com/product/b1682950#cross-reactivity-of-tcs-5861528-with-other-trp-channels)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com